

An In-depth Technical Guide to the Solubility of Triphenylvinyltin in Organic Solvents

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Compound of Interest

Compound Name: Triphenyl vinyl tin

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This technical guide provides a comprehensive overview of the solubility characteristics of triphenylvinyltin in organic solvents. Due to the limited availability of direct quantitative data for triphenylvinyltin, this guide presents qualitative solubility information for triphenyltin compounds and quantitative data for the closely related compound, triphenyltin chloride, to provide a comparative reference. Furthermore, a detailed experimental protocol for determining solubility is provided, alongside a visual workflow to guide researchers in their own assessments.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical and biological systems. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a homogeneous solution. For organometallic compounds like triphenylvinyltin, solubility is a critical parameter in synthesis, purification, formulation, and assessing environmental fate and toxicity.

Triphenyltin compounds are generally characterized by their lipophilic nature, which leads to low solubility in water and a preference for nonpolar organic solvents.^[1] The presence of the three phenyl groups contributes significantly to this hydrophobicity.

Solubility Data

While specific quantitative solubility data for triphenylvinyltin in a range of organic solvents is not readily available in published literature, the general solubility behavior of triphenyltin compounds can be inferred from their structural analogs. Triphenyltin compounds are known to be soluble in various organic solvents.[2] For a practical reference, the following table summarizes the available qualitative information for triphenyltin compounds and quantitative solubility data for triphenyltin chloride.

Table 1: Solubility of Triphenyltin Compounds and Triphenyltin Chloride in Various Solvents

Compound	Solvent	Temperature (°C)	Solubility
Triphenyltin Compounds (General)	Water	20 (at pH 7)	~1 mg/L (for Triphenyltin hydroxide)
Ethanol	20	10 g/L (for Triphenyltin hydroxide)	
Dichloromethane	20	171 g/L (for Triphenyltin hydroxide)	
Diethyl Ether	20	28 g/L (for Triphenyltin hydroxide)	
Acetone	20	50 g/L (for Triphenyltin hydroxide)	
Toluene	20	89 g/L (for Triphenyltin hydroxide)	
Hexane	20	5 g/L (for Triphenyltin hydroxide)	
Triphenyltin Chloride	Water	25	0.001 mg/mL
Organic Solvents	Ambient	Soluble (qualitative)[2] [3]	
Benzene	Ambient	Soluble (qualitative)	
Xylene	Ambient	Soluble (qualitative)	
Ethanol	Ambient	Soluble (qualitative)	
Supercritical CO ₂	35.15 - 65.15	Mole fraction ~10 ⁻³ to 10 ⁻⁴	

Note: The data for triphenyltin compounds, primarily hydroxide, is sourced from a comprehensive report by the International Programme on Chemical Safety.[1] The solubility of triphenyltin chloride in organic solvents is generally reported qualitatively.[2][3]

Experimental Protocol for Solubility Determination

The following protocol details a standard gravimetric method for determining the solubility of a solid compound like triphenylvinyltin in an organic solvent.

Objective: To determine the saturation solubility of triphenylvinyltin in a given organic solvent at a specific temperature.

Materials:

- Triphenylvinyltin (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Thermostatically controlled oven
- Analytical balance (readable to 0.1 mg)
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Volumetric flasks
- Pipettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of triphenylvinyltin to a glass vial. The excess solid is crucial to ensure that saturation is reached.
 - Pipette a known volume of the organic solvent into the vial.
 - Securely cap the vial to prevent solvent evaporation.

- Equilibration:
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours). The equilibration time should be determined empirically to ensure that the concentration of the dissolved solid reaches a constant value.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vial to stand undisturbed at the set temperature for a few hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation due to temperature changes.
 - Immediately filter the solution using a syringe filter into a pre-weighed, clean, and dry volumetric flask. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Place the volumetric flask containing the filtered solution in a thermostatically controlled oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The evaporation can also be carried out under a gentle stream of inert gas (e.g., nitrogen).
 - Continue the evaporation process until a constant weight of the dried residue is achieved.
- Calculation of Solubility:
 - Weigh the volumetric flask with the dried triphenylvinyltin residue.
 - Calculate the mass of the dissolved triphenylvinyltin by subtracting the initial weight of the empty flask.
 - The solubility can be expressed in various units, such as g/L, mg/mL, or mol/L, using the following formula:

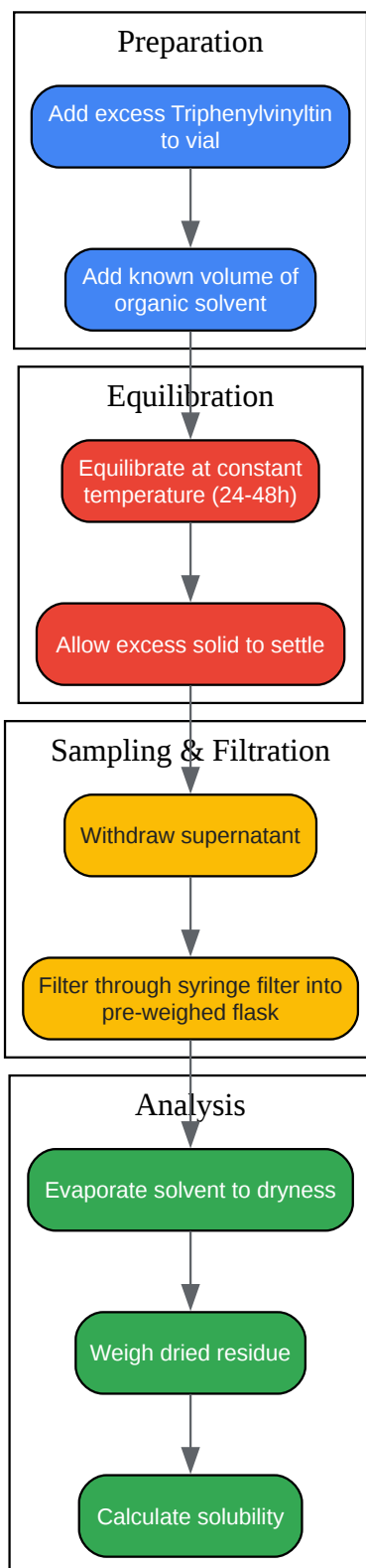
$$\text{Solubility (g/L)} = (\text{Mass of residue (g)}) / (\text{Volume of solvent used for dissolution (L)})$$

Safety Precautions:

- Triphenyltin compounds are toxic. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Work in a well-ventilated fume hood.
- Dispose of all waste materials according to institutional and local regulations for hazardous waste.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of triphenylvinyltin.



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